

# Spiroxamine-d4: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Spiroxamine-d4

Cat. No.: B13843081

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Spiroxamine-d4** (CAS No. 2469272-82-8). As a deuterated analog of the fungicide Spiroxamine (CAS No. 118134-30-8), its material safety profile is considered analogous to the parent compound.<sup>[1]</sup> This document consolidates critical safety information to ensure its proper handling, storage, and disposal in a research and development setting.

## Hazard Identification and Classification

Spiroxamine is classified as a hazardous substance.<sup>[2]</sup> The following table summarizes its classification according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[3]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[3]
Skin Irritation	2	H315: Causes skin irritation.
Skin Sensitization	1	H317: May cause an allergic skin reaction.
Eye Irritation	-	Severely irritating to the eye.
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child.
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to the eyes through prolonged or repeated exposure.
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life.
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects.

Signal Word: Danger

## Toxicological Data

Toxicological studies have been conducted on Spiroxamine to determine its potential health effects. The data is summarized below.

Metric	Value	Species	Route	Finding
LD50	>500 mg/kg	Rat	Oral	Moderately to highly acutely toxic.
LD50	245 mg/kg	Rat	Oral	-
LC50	330 mg/m <sup>3</sup> /4h	Rat	Inhalation	Harmful if inhaled.
TDLO	2,232 ml/kg/90D	Mouse	Oral	-
Skin Irritation	-	Rabbit	Dermal	Moderately irritating.
Eye Irritation	-	Rabbit	Ocular	Severely irritating.
Skin Sensitization	-	Guinea Pig	Dermal	Caused an allergic skin reaction.

## Experimental Methodologies

The toxicological data presented were derived from a series of standardized studies designed to assess the safety of Spiroxamine. While detailed proprietary protocols are not publicly available, the methodologies are based on internationally recognized guidelines.

- **Acute Toxicity Studies:** These experiments determine the short-term adverse effects of a substance following a single exposure. Studies were conducted for oral, dermal, and inhalation routes in laboratory animals (primarily rats). The LD50 (lethal dose for 50% of the test population) and LC50 (lethal concentration for 50%) values were established.
- **Irritation and Sensitization Studies:** Skin and eye irritation potential was evaluated in rabbits. These tests involve applying the substance to the skin or into the eye and observing for signs of irritation such as redness, swelling, and damage. Skin sensitization studies in guinea pigs were performed to assess the potential for the substance to provoke an allergic skin reaction upon repeated contact.

- **Repeated Dose Toxicity:** Long-term exposure studies in rats and dogs identified target organs for toxicity, which included the eyes, liver, esophagus, and urinary bladder.
- **Reproductive & Developmental Toxicity:** Two-generation studies in rats and developmental toxicity studies in rats and rabbits were conducted. These experiments evaluate potential adverse effects on reproductive function and the development of offspring. Developmental effects were observed only at high doses that also caused maternal toxicity.
- **Mutagenicity and Carcinogenicity:** A battery of in vitro and in vivo tests was performed to assess the potential of Spiroxamine to cause genetic mutations, all of which were negative. Long-term carcinogenicity studies in rats and mice concluded that Spiroxamine was not carcinogenic.

## Handling Precautions and Personal Protective Equipment (PPE)

Adherence to good industrial hygiene and safety practices is paramount when handling **Spiroxamine-d4**.

Engineering Controls:

- Ensure good ventilation or work in a fume hood to minimize exposure to dust or vapors.

Personal Protective Equipment (PPE): The following PPE is recommended to minimize exposure.

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields, goggles, or a face shield.	Protects against splashes and eye contact, which can cause severe irritation.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile), a lab coat, or a chemical safety suit.	Prevents skin contact, which can cause irritation, allergic reactions, and systemic toxicity.
Respiratory Protection	NIOSH/MSHA approved respirator.	Required if ventilation is inadequate or when handling powders that can generate dust.

#### General Hygiene Practices:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly with soap and water after handling and before breaks.
- Remove contaminated clothing immediately.

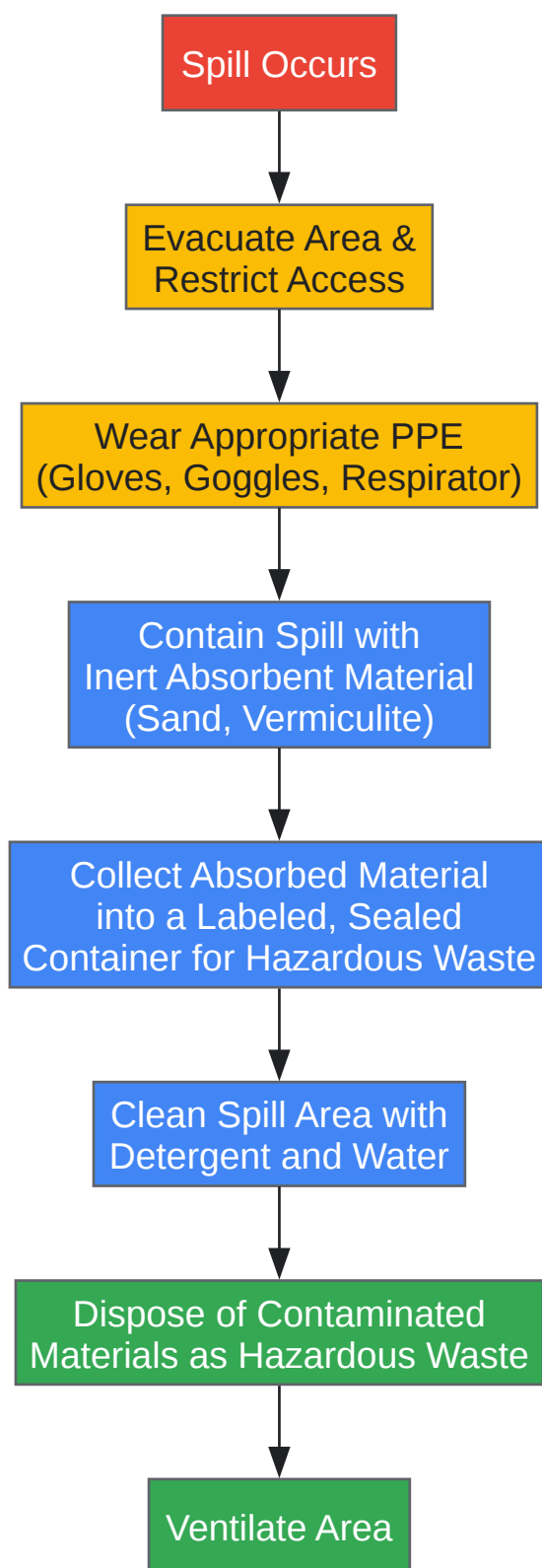
## Emergency Procedures and First Aid

Immediate action is required in case of accidental exposure.

Exposure Route	First Aid Measures
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped or is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Drench the affected skin with plenty of water for at least 15 minutes. Wash thoroughly with soap and water. Get medical attention if irritation persists.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses, if present, after the first 5 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, have them drink plenty of water. Seek immediate medical attention.

## Accidental Release Workflow

The following diagram outlines the logical workflow for handling a spillage of **Spiroxamine-d4**.



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Workflow for handling an accidental chemical spill.

## Physical and Chemical Properties

Property	Value
CAS Number	2469272-82-8
Molecular Formula	C18H31D4NO2
Molecular Weight	301.5 g/mol
Appearance	Solid material / White crystalline powder
Storage Temperature	+4°C
Stability	≥ 4 years
Solubility	Chloroform (Slightly), Methanol (Slightly)

## Stability and Reactivity

- **Chemical Stability:** The product is considered stable under recommended storage conditions.
- **Conditions to Avoid:** Protect from light and store out of direct sunlight.
- **Incompatible Materials:** Avoid strong acids, strong bases, and strong oxidizing agents.
- **Hazardous Decomposition Products:** No further relevant information available.
- **Hazardous Polymerization:** Will not occur.

## Disposal Considerations

- **Waste Treatment:** This material and its container must be disposed of as hazardous waste. Do not dispose of it with household garbage or allow it to reach the sewage system.
- **Regulatory Compliance:** All waste disposal must be conducted in accordance with local, state, and federal regulations.

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling **Spiroxamine-d4**.



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